

Application Notes and Protocols: Synthesis of Specialty Polyesters using Dilithium Azelate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

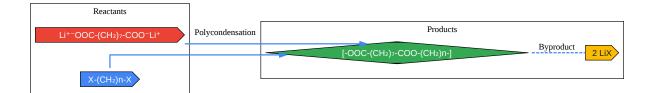
Dilithium azelate, the lithium salt of the C9 α , ω -dicarboxylic acid azelaic acid, serves as a valuable monomer in the synthesis of specialty aliphatic polyesters. The long methylene chain of the azelate moiety imparts flexibility, hydrophobicity, and a low glass transition temperature to the resulting polymers. These characteristics make them suitable for a variety of applications, including as flexible binders in pharmaceutical formulations, components of biodegradable drug delivery systems, and as toughening agents in polymer blends.

This document provides detailed protocols for the synthesis of specialty polyesters via condensation polymerization of **dilithium azelate** with α,ω -dihaloalkanes. Two common polymerization techniques are described: melt polycondensation and solution polymerization.

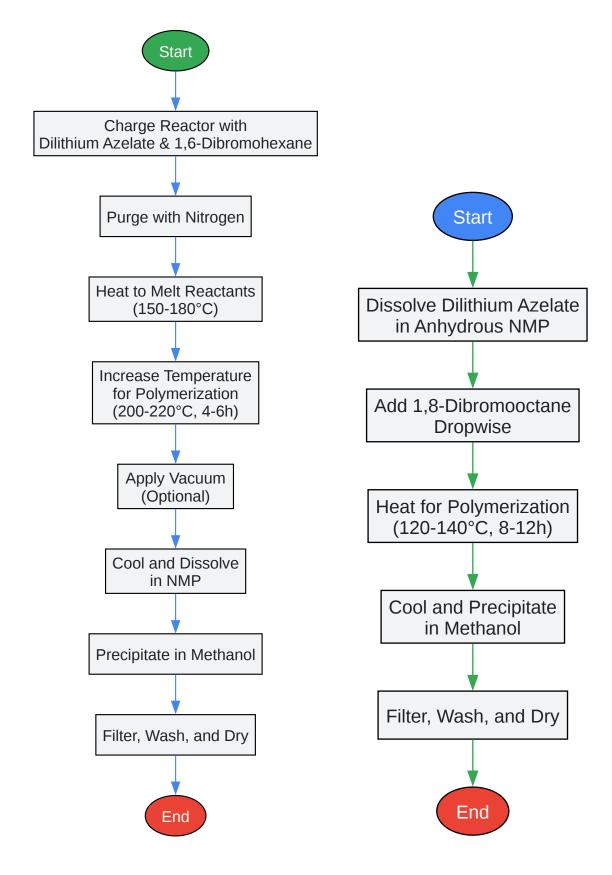
Reaction Principle

The synthesis of polyesters from **dilithium azelate** and a dihaloalkane proceeds via a nucleophilic substitution reaction (specifically, a Williamson ether synthesis-type reaction to form an ester). The carboxylate anions of **dilithium azelate** act as nucleophiles, attacking the electrophilic carbon atoms of the dihaloalkane. This condensation reaction results in the formation of an ester linkage and a lithium halide salt as a byproduct. The repetition of this reaction leads to the formation of a long-chain polyester.









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